

Technical Support Center: BR102910 Protocol Adjustment for Animal Models

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Compound of Interest

Compound Name: BR102910

Cat. No.: B15291133

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This technical support center provides guidance for researchers, scientists, and drug development professionals on utilizing **BR102910**, a potent and selective fibroblast activation protein (FAP) inhibitor, in various animal models. Here you will find troubleshooting advice, frequently asked questions (FAQs), and standardized protocols to facilitate your in vivo experiments.

Frequently Asked Questions (FAQs)

Q1: What is **BR102910** and what is its mechanism of action?

BR102910 is a novel, orally active small molecule inhibitor of Fibroblast Activation Protein (FAP).[1] FAP is a type II transmembrane serine protease with both dipeptidyl peptidase and endopeptidase activities.[2] It is minimally expressed in healthy adult tissues but is significantly upregulated in sites of tissue remodeling, such as in tumors, fibrotic tissues, and areas of inflammation.[2] **BR102910** selectively binds to and inhibits the enzymatic activity of FAP, thereby modulating downstream signaling pathways involved in extracellular matrix degradation and cellular invasion.

Q2: In which animal models has **BR102910** been tested?

Published in vivo efficacy studies have demonstrated satisfactory FAP inhibition in C57BL/6J mice.[1][2] While specific protocols for other species are not yet widely published, this guide provides recommendations for adapting the protocol to other rodent models.

Q3: What is the recommended starting dose for **BR102910** in mice?

Based on preclinical studies in C57BL/6J mice, oral administration of **BR102910** at doses of 10 mg/kg and 30 mg/kg resulted in significant, dose-dependent inhibition of FAP.[3] The selection of the optimal dose will depend on the specific animal model, the disease context, and the desired level of FAP inhibition.

Q4: How should **BR102910** be prepared for oral administration?

BR102910 is soluble in DMSO.[1] For in vivo studies, it is common to prepare a stock solution in DMSO and then dilute it with a vehicle suitable for oral gavage, such as corn oil or a solution of 0.5% methylcellulose. It is crucial to ensure the final concentration of DMSO is well-tolerated by the animal model.

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Inconsistent FAP inhibition	- Improper drug formulation and administration- Incorrect dosage- Variability in animal metabolism	- Ensure complete solubilization of BR102910 and use precise oral gavage techniques.- Perform a dose-response study to determine the optimal dose for your model.- Standardize animal age, weight, and fasting state.
Adverse effects observed (e.g., weight loss, lethargy)	- Vehicle toxicity (e.g., high DMSO concentration)- Off-target effects at high doses- Animal stress from handling and gavage	- Reduce the final DMSO concentration in the administered volume.- Lower the dose of BR102910 or reduce the frequency of administration.- Ensure proper training in animal handling and oral gavage techniques to minimize stress.
Difficulty in achieving desired plasma concentration	- Poor oral bioavailability in the chosen model- Rapid metabolism of the compound	- Consider alternative routes of administration (e.g., intraperitoneal injection), though this may require different vehicle formulations.- Increase the dosing frequency based on pharmacokinetic studies.

Experimental Protocols & Data

Comparative Inhibitory Activity of BR102910

Target	IC50 (nM)	Species
FAP	1 - 2	Not Specified
DPPIV	>100,000	Not Specified
PREP	49,000	Not Specified

Note: Data sourced from in vitro assays.[\[1\]](#)[\[3\]](#)

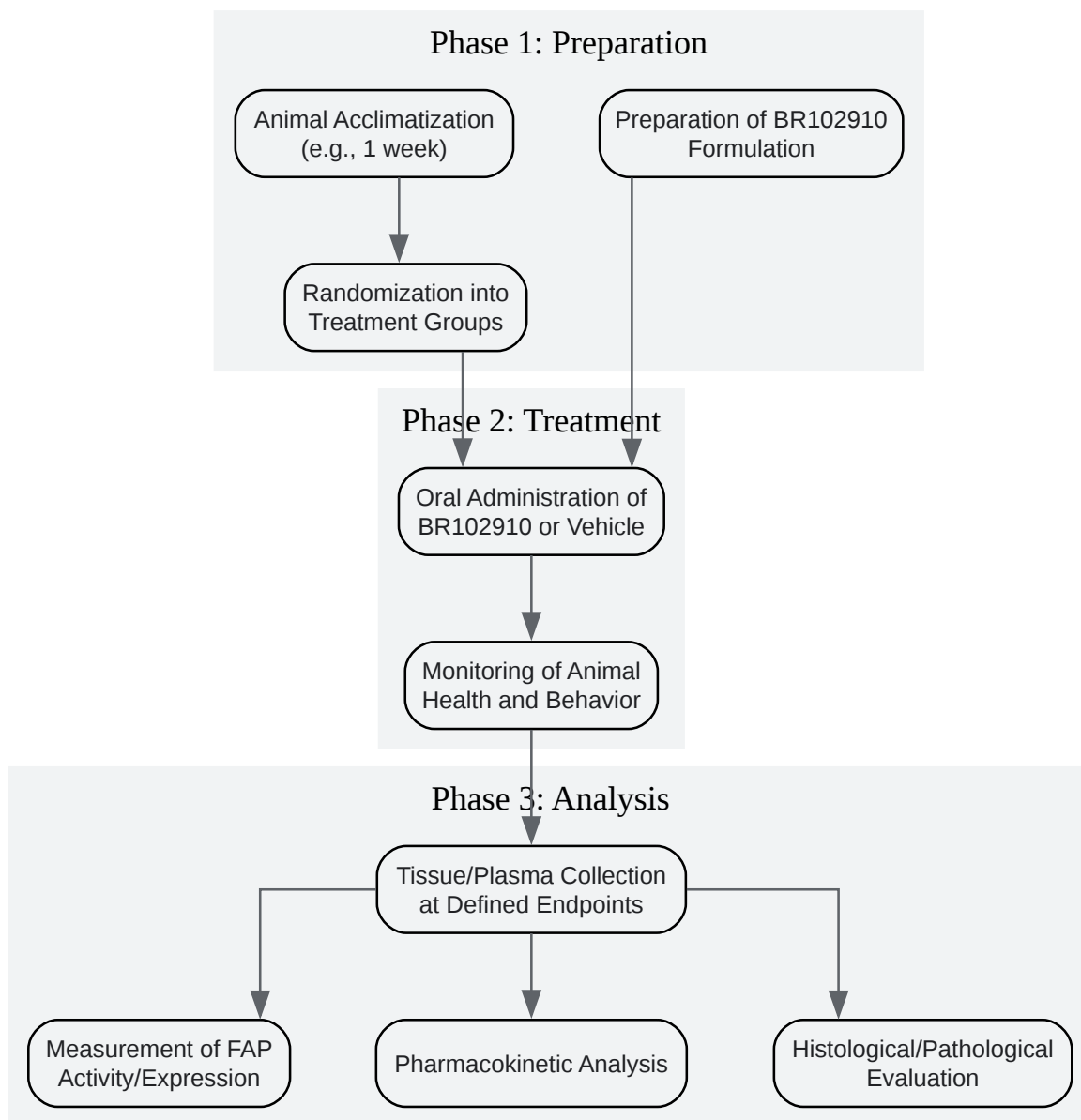
In Vivo FAP Inhibition in C57BL/6J Mice

Dosage (Oral)	FAP Inhibition
10 mg/kg	Significant
30 mg/kg	Dose-dependent increase from 10 mg/kg

Note: This data is based on a single study and further dose-response studies are recommended.[\[3\]](#)

Visualized Experimental Workflow and Signaling Pathway

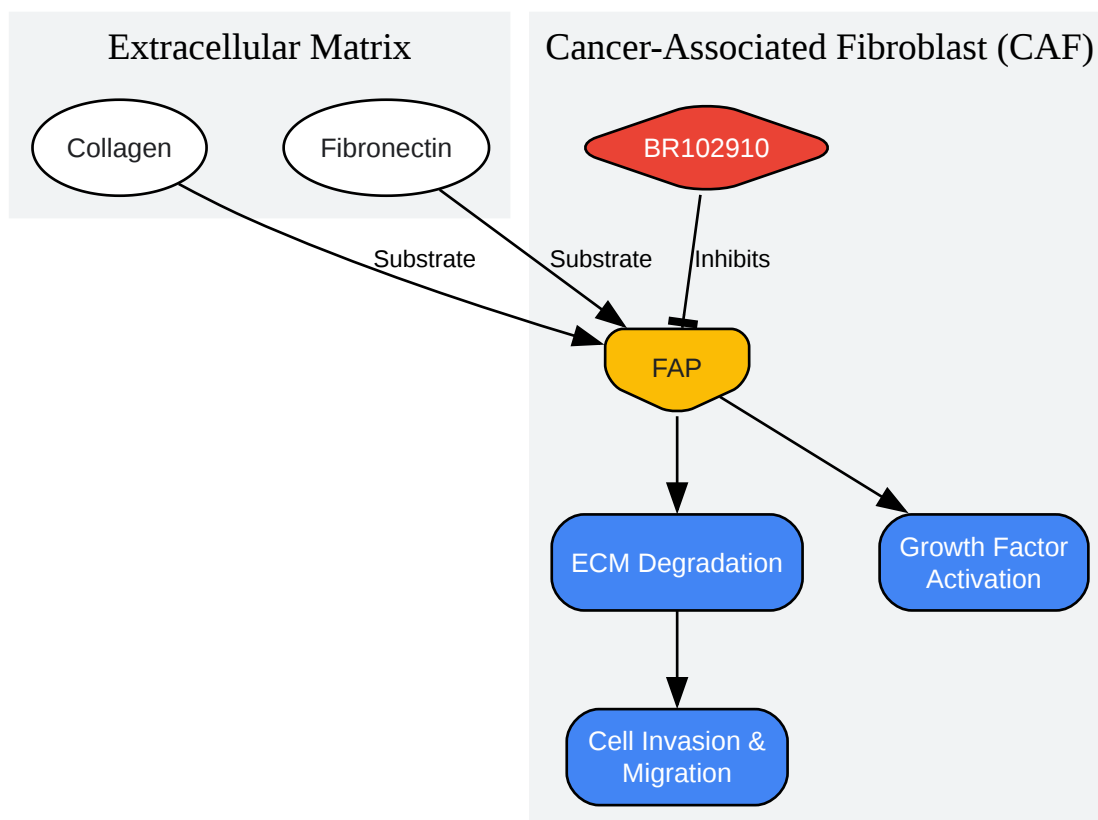
BR102910 In Vivo Study Workflow



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Caption: A generalized workflow for an in vivo study using **BR102910**.

Proposed Signaling Pathway of FAP Inhibition



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